

Proper Disposal of 1-Hexen-3-one-d3: A Step-by-Step Guide

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Compound of Interest

Compound Name: 1-Hexen-3-one - d3

Cat. No.: B591099

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents is a critical component of laboratory safety and regulatory compliance. This document provides essential, immediate safety and logistical information for the proper disposal of 1-Hexen-3-one-d3, a deuterated analog of the flammable ketone, 1-Hexen-3-one.

Hazard Profile and Safety Precautions

1-Hexen-3-one is classified as a flammable liquid and an irritant. The primary hazards associated with this compound are its flammability and potential for harm if ingested or inhaled. The deuterated form, 1-Hexen-3-one-d3, should be handled with the same precautions as the parent compound, as the isotopic labeling does not significantly alter its chemical reactivity or hazardous properties.

Hazard Classification	GHS Pictogram	Precautionary Statement
Flammable Liquid		Highly flammable liquid and vapor.[1]
Aspiration Hazard		May be fatal if swallowed and enters airways.[1]
Irritant		Causes skin and eye irritation.

Immediate Safety Measures:

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including chemical safety goggles, flame-retardant laboratory coats, and chemical-resistant gloves when handling 1-Hexen-3-one-d3.
- **Ventilation:** Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of vapors.
- **Ignition Sources:** Keep away from open flames, sparks, and other potential ignition sources. Use non-sparking tools for transfers.

Disposal Procedures

The following step-by-step process outlines the approved procedure for the disposal of 1-Hexen-3-one-d3. This protocol is designed to ensure the safety of laboratory personnel and compliance with environmental regulations.

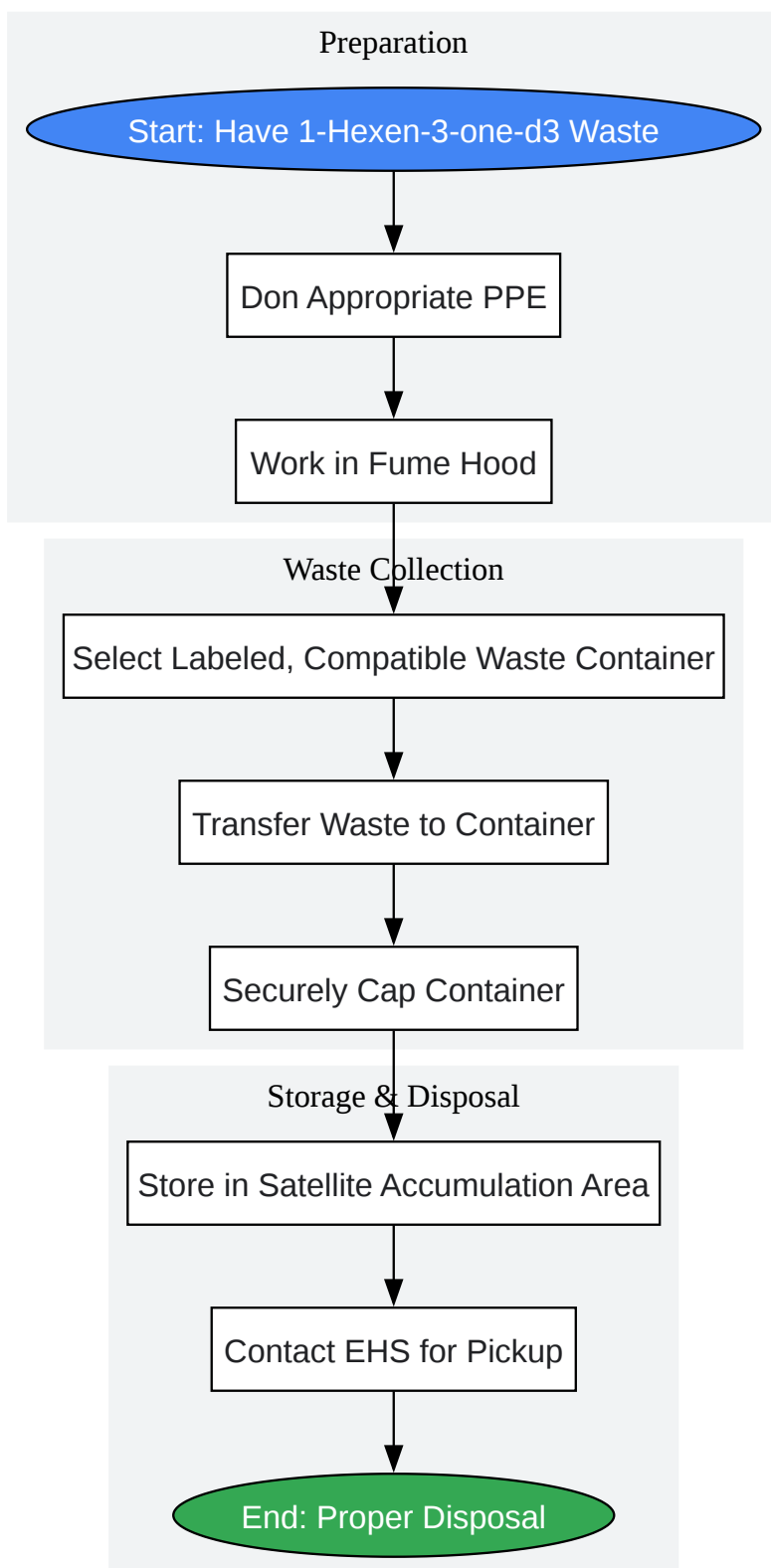
Experimental Protocol: Waste Collection and Disposal

- **Waste Segregation:**
 - Designate a specific, clearly labeled, and chemically compatible waste container for halogenated organic waste. The container should be made of a material suitable for flammable liquids (e.g., glass or high-density polyethylene).
 - The label should include "Hazardous Waste," "Flammable Liquid," and the chemical name "1-Hexen-3-one-d3."
- **Transfer of Waste:**
 - Carefully transfer the waste 1-Hexen-3-one-d3 into the designated waste container using a funnel to prevent spills.
 - Avoid overfilling the container; it should not be more than 80% full to allow for vapor expansion.
- **Container Sealing and Storage:**
 - Securely cap the waste container to prevent the escape of flammable vapors.

- Store the sealed container in a designated satellite accumulation area (SAA) for hazardous waste. This area should be cool, dry, and well-ventilated, away from incompatible chemicals.
- Arranging for Professional Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the hazardous waste.
 - Do not attempt to dispose of 1-Hexen-3-one-d3 down the drain or in regular trash. Incineration at a licensed facility is the standard disposal method for flammable organic compounds.

Logical Workflow for Disposal

The following diagram illustrates the decision-making and procedural flow for the proper disposal of 1-Hexen-3-one-d3.



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Caption: Disposal workflow for 1-Hexen-3-one-d3.

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References

- 1. 1-Hexen-3-one | C₆H₁₀O | CID 15395 - PubChem [pubchem.ncbi.nlm.nih.gov]
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